

Personal protective equipment for handling 4-Bromophenyl 3-pyridyl ketone

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Compound of Interest

Compound Name: 4-Bromophenyl 3-pyridyl ketone

Cat. No.: B080433

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Essential Safety and Handling Guide for 4-Bromophenyl 3-pyridyl ketone

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **4-Bromophenyl 3-pyridyl ketone** (CAS No. 14548-45-9). Adherence to these procedures is vital for ensuring personal safety and regulatory compliance within the laboratory environment.

Chemical Identifier:

- Name: **4-Bromophenyl 3-pyridyl ketone**
- Synonyms: 3-(4-Bromobenzoyl)pyridine, (4-bromophenyl)(pyridin-3-yl)methanone
- Molecular Formula: $C_{12}H_8BrNO$ [1][2]
- Molecular Weight: 262.11 g/mol [1]

Hazard Identification and Personal Protective Equipment (PPE)

While specific toxicity data for **4-Bromophenyl 3-pyridyl ketone** is not extensively detailed in all safety data sheets, related compounds exhibit potential hazards.[3] It is crucial to handle this

compound with care, assuming it may cause skin, eye, and respiratory irritation.^[3] The following table summarizes the required PPE and safety measures.

| Protection Type | Equipment/Procedure | Purpose | Regulatory Standard (Example) |
|------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------|-----------------------------------------------------------------------------------------------|----------------------------------------------------------------------|
| Eye Protection | Safety glasses with side shields or chemical safety goggles | To prevent eye contact and irritation. ^{[4][5][6][7]} | OSHA 29 CFR 1910.133 or European Standard EN166 ^{[5][6][8]} |
| Hand Protection | Nitrile or other chemically resistant gloves | To prevent skin contact and potential irritation. ^{[4][5][7]} | |
| Skin Protection | Laboratory coat or appropriate protective clothing | To protect skin from accidental spills. ^{[4][5]} | |
| Respiratory Protection | Use in a well-ventilated area or under a chemical fume hood. If dust or aerosols may be generated, use a NIOSH-approved respirator. ^{[4][9]} | To avoid inhalation of dust or vapors, which may cause respiratory irritation. ^[3] | OSHA 29 CFR 1910.134 or European Standard EN 149 ^[5] |
| Engineering Controls | Work in a well-ventilated laboratory or under a chemical fume hood. ^{[4][9]} | To minimize airborne concentrations of the chemical. ^[5] | |

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Pre-Handling:

- Ensure the work area, particularly the chemical fume hood, is clean and uncluttered.

- Verify that an eye wash station and safety shower are accessible.[\[4\]](#)
- Don all required PPE as specified in the table above.
- Have appropriate spill cleanup materials readily available.

2. Handling the Compound:

- Handle the chemical in a well-ventilated area, preferably within a fume hood, to avoid the formation of dust and aerosols.[\[4\]](#)[\[9\]](#)
- Avoid direct contact with the substance.[\[4\]](#)
- Use non-sparking tools if there is any risk of ignition.[\[9\]](#)
- Keep the container tightly closed when not in use.[\[5\]](#)

3. In Case of Exposure or Spill:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[3\]](#)[\[5\]](#)
- Skin Contact: Remove contaminated clothing and flush skin with plenty of water for at least 15 minutes. If irritation occurs, seek medical attention.[\[3\]](#)[\[5\]](#)
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[3\]](#)[\[5\]](#)
- Ingestion: Do not induce vomiting. Wash out the mouth with water and give half a liter of water to drink if the person is conscious. Seek immediate medical attention.[\[4\]](#)
- Spill: For small spills, sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[\[5\]](#) Ventilate the area and wash the spill site after material pickup is complete.

Disposal Plan

All chemical waste must be disposed of in accordance with local, state, and federal regulations.

1. Waste Segregation:

- Solid Waste: Unused or contaminated **4-Bromophenyl 3-pyridyl ketone** should be collected in a designated, clearly labeled hazardous waste container.
- Contaminated Materials: Used gloves, weighing papers, and other contaminated disposable materials should be placed in a separate, labeled container for solid hazardous waste.
- Empty Containers: Empty containers should be managed according to institutional guidelines. They may need to be triple-rinsed with a suitable solvent, with the rinsate collected as liquid hazardous waste.[\[7\]](#)

2. Labeling and Storage:

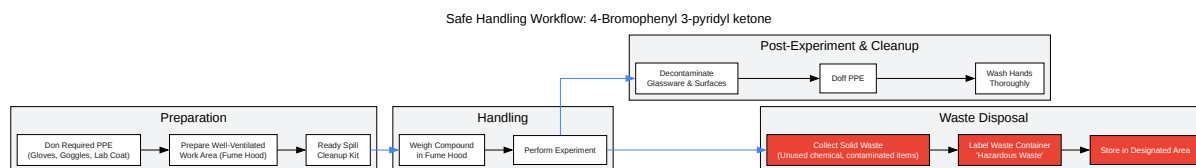
- All waste containers must be clearly labeled with the words "Hazardous Waste" and the full chemical name: "**4-Bromophenyl 3-pyridyl ketone**".[\[7\]](#)
- Keep waste containers closed and store them in a designated, well-ventilated area away from incompatible materials.[\[5\]](#)[\[9\]](#)

3. Final Disposal:

- Dispose of the chemical waste through a licensed and approved waste disposal company.[\[7\]](#)
Do not discharge into drains or rivers.[\[4\]](#)

Experimental Workflow and Safety Procedures

The following diagram illustrates the logical workflow for the safe handling of **4-Bromophenyl 3-pyridyl ketone** from receipt to disposal.



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Caption: Workflow for safe handling of **4-Bromophenyl 3-pyridyl ketone**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 4-Bromophenyl 3-pyridyl ketone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b080433#personal-protective-equipment-for-handling-4-bromophenyl-3-pyridyl-ketone]

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